

Application Notes and Protocols for ATI-2138 in Preclinical Animal Studies

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Compound of Interest

Compound Name:	ZD 2138
CAS No.:	140841-32-3
Cat. No.:	B1663776

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a summary of the available preclinical data on the dosage and administration of ATI-2138, a dual inhibitor of Interleukin-2-inducible T-cell kinase (ITK) and Janus kinase 3 (JAK3), in various animal models of autoimmune and inflammatory diseases. The following protocols are based on published preclinical studies and are intended to serve as a guide for researchers designing in vivo experiments with ATI-2138.

Mechanism of Action

ATI-2138 is a covalent inhibitor that potently and selectively targets both ITK and JAK3.^[1] ITK is a crucial component of T-cell receptor signaling, and its inhibition can modulate T-cell activation and differentiation. JAK3 is a key enzyme in the signaling pathway of several cytokines that are important for lymphocyte function. By inhibiting both ITK and JAK3, ATI-2138 can effectively suppress the activity of multiple T-helper cell subsets, including Th1, Th2, and Th17, which are implicated in a range of autoimmune and inflammatory conditions.

Quantitative Data Summary

The following table summarizes the reported dosages and administration routes of ATI-2138 in various animal models.

Animal Model	Species	Dosage	Administration Route	Frequency	Observed Effects
Collagen-Induced Arthritis	Mouse	100, 300, and 1000 ppm in chow	Oral (in food)	Continuous	Significant reduction in clinical arthritis scores. ^[1]
Adjuvant-Induced Arthritis	Rat	10 and 30 mg/kg	Oral	Not specified	Dose-dependent reduction in inflammation and histopathology scores. ^[1]
T-cell Transfer Colitis	Mouse	300 ppm in chow	Oral (in food)	Continuous	Reduction in distal and proximal colon and ileum histopathology scores. ^[1]

Experimental Protocols

Note: The following protocols are generalized based on standard preclinical methodologies for the respective animal models. The exact protocols used in the ATI-2138 studies are not publicly available in full detail.

Collagen-Induced Arthritis (CIA) in Mice

This model is widely used to study rheumatoid arthritis and to evaluate the efficacy of novel therapeutics.

Materials:

- Male DBA/1 mice (8-10 weeks old)
- Bovine type II collagen (CII)
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis
- Incomplete Freund's Adjuvant (IFA)
- ATI-2138 formulated in rodent chow at desired concentrations (100, 300, and 1000 ppm)
- Standard rodent chow (for control group)

Protocol:

- Induction of Arthritis:
 - On day 0, emulsify bovine type II collagen with an equal volume of Complete Freund's Adjuvant.
 - Administer 100 μ L of the emulsion intradermally at the base of the tail of each mouse.
 - On day 21, provide a booster immunization with 100 μ L of an emulsion of bovine type II collagen and Incomplete Freund's Adjuvant, administered intradermally at the base of the tail.
- Drug Administration:
 - From day 0 (prophylactic) or upon the first signs of arthritis (therapeutic), house the mice in cages with free access to either standard chow or chow containing ATI-2138 at the specified concentrations.
 - Ensure fresh chow is provided regularly.
- Assessment of Arthritis:
 - Monitor the mice daily for the onset and severity of arthritis.

- Score the clinical signs of arthritis in each paw based on a scale of 0-4 (0 = normal, 1 = mild swelling and/or erythema, 2 = moderate swelling and erythema, 3 = severe swelling and erythema, 4 = maximal inflammation with joint rigidity). The maximum score per mouse is 16.
- Measure paw thickness using a digital caliper.
- Endpoint Analysis:
 - At the end of the study (typically 4-6 weeks after the primary immunization), euthanize the mice.
 - Collect blood for analysis of inflammatory markers and anti-collagen antibodies.
 - Harvest paws for histological assessment of joint inflammation, cartilage destruction, and bone erosion.

Adjuvant-Induced Arthritis (AIA) in Rats

This model is another common approach to study arthritis and test anti-inflammatory compounds.

Materials:

- Female Lewis rats (8-10 weeks old)
- Mycobacterium tuberculosis (heat-killed and dried)
- Incomplete Freund's Adjuvant (IFA)
- ATI-2138
- Vehicle for oral administration (e.g., 0.5% methylcellulose)

Protocol:

- Induction of Arthritis:

- On day 0, suspend heat-killed Mycobacterium tuberculosis in Incomplete Freund's Adjuvant.
- Inject 100 μ L of the adjuvant suspension intradermally into the base of the tail of each rat.
- Drug Administration:
 - Beginning on day 0 (prophylactic) or upon the onset of clinical signs of arthritis (therapeutic), administer ATI-2138 (10 or 30 mg/kg) or vehicle orally once daily.
- Assessment of Arthritis:
 - Monitor the rats daily for the development of arthritis.
 - Measure the volume of both hind paws using a plethysmometer.
 - Score the severity of arthritis in each paw based on a clinical scoring system.
- Endpoint Analysis:
 - At the termination of the experiment (typically 2-3 weeks after induction), euthanize the rats.
 - Collect blood for systemic inflammatory marker analysis.
 - Harvest hind paws for histopathological examination of synovial inflammation and joint damage.

T-cell Transfer Model of Colitis in Mice

This model is used to investigate the role of T-cells in the pathogenesis of inflammatory bowel disease.

Materials:

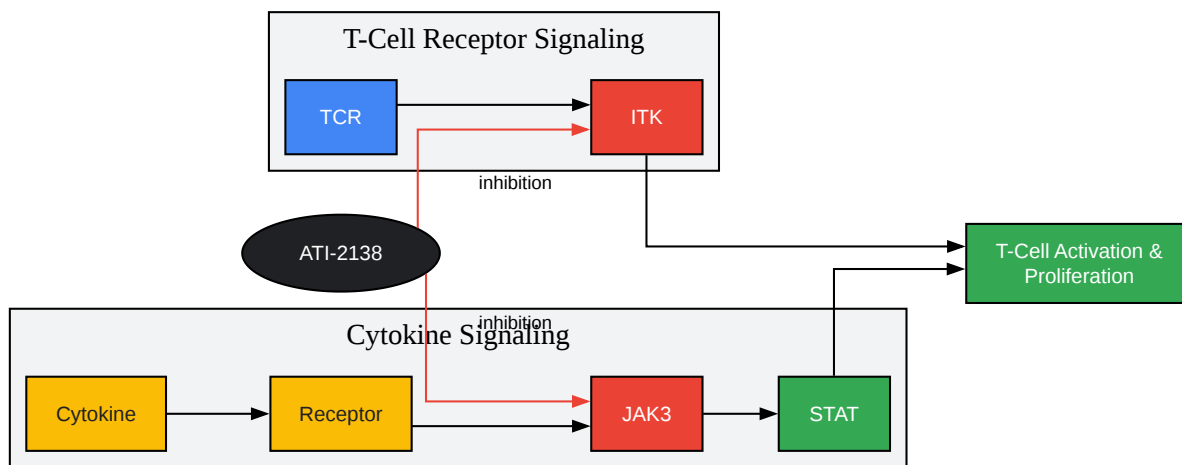
- Female C.B-17 SCID mice (6-8 weeks old)
- Spleens from healthy donor BALB/c mice

- Antibodies for cell sorting (e.g., anti-CD4, anti-CD45RB)
- ATI-2138 formulated in rodent chow (300 ppm)
- Standard rodent chow (for control group)

Protocol:

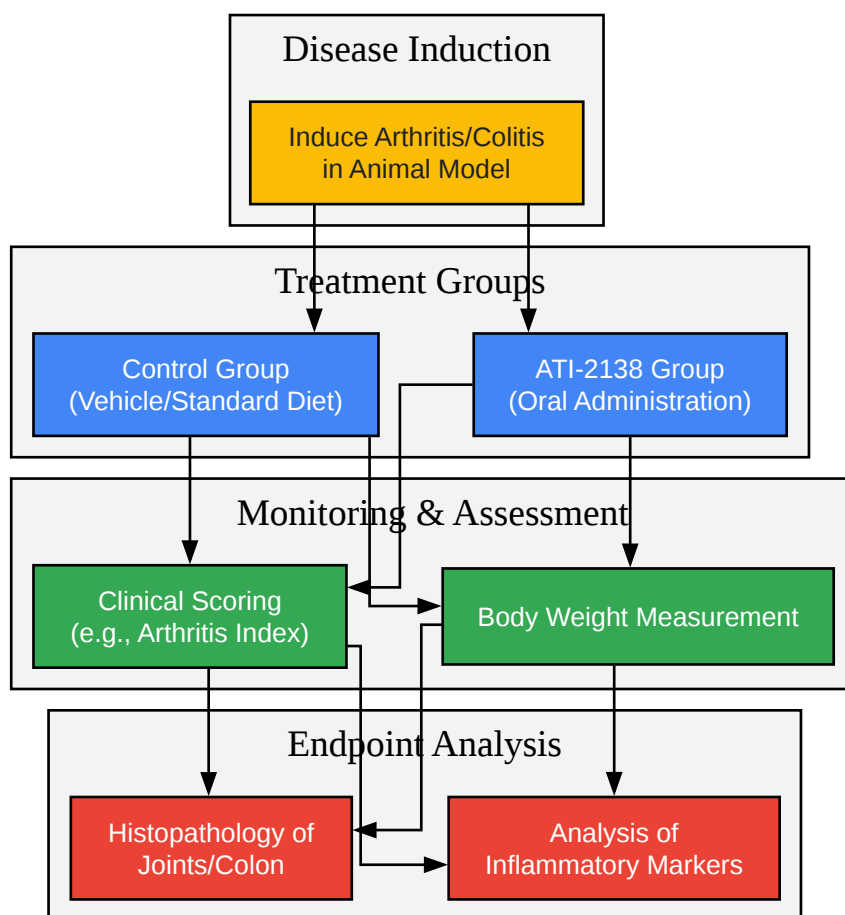
- Induction of Colitis:
 - Isolate splenocytes from donor BALB/c mice.
 - Purify CD4⁺ T-cells from the splenocyte population.
 - Isolate the naive T-cell subset (CD4⁺CD45RB^{high}) using fluorescence-activated cell sorting (FACS).
 - Inject 4-5 x 10⁵ naive T-cells intraperitoneally into each SCID mouse.
- Drug Administration:
 - Immediately following T-cell transfer, provide the mice with either standard chow or chow containing 300 ppm of ATI-2138.
- Monitoring of Colitis:
 - Monitor the body weight of the mice weekly.
 - Observe the mice for clinical signs of colitis, such as loose stool and rectal prolapse.
- Endpoint Analysis:
 - After 6-8 weeks, euthanize the mice.
 - Harvest the colon and measure its weight and length.
 - Perform histological analysis of the colon to assess inflammation, crypt damage, and cellular infiltration.

Visualizations



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Caption: Mechanism of action of ATI-2138.



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Caption: General experimental workflow for in vivo efficacy studies.

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References

- [1. ATI-2138 shows robust efficacy in autoimmune disease models | BioWorld \[bioworld.com\]](#)
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